

Technical Guide: Physicochemical Properties of 3,5-Dichloro-4-fluorobenzotrifluoride

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Compound of Interest

Compound Name:	3,5-Dichloro-4-fluorobenzotrifluoride
Cat. No.:	B1295536

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3,5-Dichloro-4-fluorobenzotrifluoride**, a key aryl fluorinated building block.^[1] The information detailed herein is essential for its application in chemical synthesis, research, and development.

Core Physicochemical Data

The key quantitative physicochemical properties of **3,5-Dichloro-4-fluorobenzotrifluoride** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	77227-81-7	[1]
Molecular Formula	Cl ₂ C ₆ H ₂ (F)CF ₃	[1]
Molecular Weight	232.99 g/mol	[1]
Physical Form	Liquid	[1]
Boiling Point	166-168 °C	[1]
Density	1.555 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.462	[1]
Flash Point	73 °C (163.4 °F) - closed cup	[1]
Assay Purity	98%	[1]

Structural Information

Identifier	Value	Reference
SMILES String	Fc1c(Cl)cc(cc1Cl)C(F)(F)F	[1]
InChI	1S/C7H2Cl2F4/c8-4-1-3(11,12)13)2-5(9)6(4)10/h1-2H	[1]
InChI Key	BWQFQKZDLBJZAW-UHFFFAOYSA-N	[1]

Safety and Handling

3,5-Dichloro-4-fluorobenzotrifluoride is classified as a hazardous substance.

- Signal Word: Danger [\[1\]](#)
- Hazard Statements: H301 (Toxic if swallowed), H318 (Causes serious eye damage) [\[1\]](#)
- Precautionary Codes: P280, P301 + P310 + P330, P305 + P351 + P338 + P310 [\[1\]](#)

- Personal Protective Equipment (PPE): Recommended PPE includes eyeshields, faceshields, gloves, and a Type ABEK (EN14387) respirator filter.[\[1\]](#)
- Storage: Store in a cool, well-ventilated place away from heat and ignition sources.[\[2\]](#) Keep containers tightly closed.[\[2\]](#)

Experimental Protocols

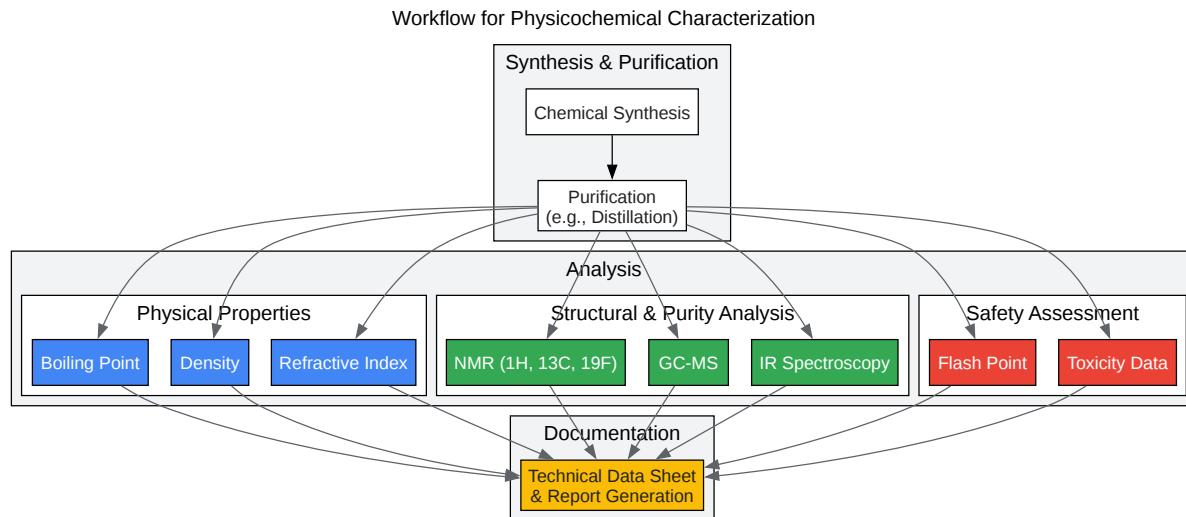
While specific experimental reports for the determination of this compound's properties are not publicly detailed, the following are generalized, standard protocols for measuring the key physicochemical and structural properties cited.

1. Determination of Boiling Point: The boiling point is determined using a distillation apparatus. The liquid is heated in a flask, and the temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid and the liquid turns into a vapor is recorded as the boiling point. The setup is typically equipped with a thermometer to measure the temperature of the vapor as it passes into the condenser.
2. Measurement of Density: Density is measured using a pycnometer or a digital density meter at a specified temperature (e.g., 25 °C). The procedure involves weighing the empty pycnometer, then weighing it again filled with a known volume of the substance. The density is calculated by dividing the mass of the substance by its volume.
3. Measurement of Refractive Index: The refractive index is determined using a refractometer, typically at a standard temperature of 20 °C and using the sodium D-line (589 nm). A small sample of the liquid is placed on the prism of the refractometer, and the instrument measures the extent to which light is bent (refracted) when it moves from air into the sample.
4. Structural Elucidation via Spectroscopic Methods: The chemical structure and purity of the compound are typically confirmed using a suite of spectroscopic techniques.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: A sample is dissolved in a deuterated solvent (e.g., CDCl₃) and analyzed using a high-resolution NMR spectrometer. ¹H, ¹³C, and ¹⁹F NMR spectra provide detailed information about the molecular structure, including the connectivity of atoms and the electronic environment of the fluorine atoms.[\[3\]](#)

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is used to assess purity and confirm molecular weight. A diluted sample is injected into the GC, which separates the compound from volatile impurities.[4] The separated compound then enters the mass spectrometer, which ionizes the molecule and detects the mass-to-charge ratio of the molecular ion and its fragments, confirming the molecular weight.[3]
- Infrared (IR) Spectroscopy: An IR spectrum is obtained by passing infrared radiation through a sample (typically as a neat liquid). The spectrum reveals the presence of specific functional groups based on the absorption of characteristic frequencies of radiation, such as C-F, C-Cl, and aromatic C-H bonds.[3]

Diagrams and Workflows

The following diagram illustrates a generalized workflow for the physicochemical characterization of a chemical compound like **3,5-Dichloro-4-fluorobenzotrifluoride**.



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Caption: A generalized workflow for the synthesis, analysis, and documentation of a chemical.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3,5-Dichloro-4-fluorobenzotrifluoride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295536#physicochemical-properties-of-3-5-dichloro-4-fluorobenzotrifluoride\]](https://www.benchchem.com/product/b1295536#physicochemical-properties-of-3-5-dichloro-4-fluorobenzotrifluoride)

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